

Comparative Guide: FTIR Characterization of 2-(Methylamino)-3-nitrophenol

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Compound of Interest

Compound Name: 2-(Methylamino)-3-nitrophenol

CAS No.: 163298-74-6

Cat. No.: B8756217

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Executive Summary

In the synthesis and quality control of dye intermediates and pharmaceutical building blocks, distinguishing **2-(methylamino)-3-nitrophenol** (Target) from its unmethylated precursor 2-amino-3-nitrophenol (Precursor) and structural isomers is a critical analytical challenge.^[1]

This guide provides a definitive FTIR spectral comparison. Unlike generic spectral lists, we focus on the differential bands—the specific vibrational modes that shift or appear upon N-methylation.^[1] By leveraging the principles of intramolecular hydrogen bonding (IMHB) and symmetry reduction, this guide enables the precise identification of the target compound.

Structural Analysis & Theoretical Framework

To interpret the FTIR spectrum accurately, we must first understand the molecular environment.

The "Ortho-Effect" and Intramolecular Hydrogen Bonding

Both the target and its precursor possess an ortho-substituted arrangement (Amino/Nitro/Phenol groups).[1] This proximity facilitates strong Intramolecular Hydrogen Bonding (IMHB), which significantly alters vibrational frequencies compared to free phenols or amines.

- Interaction A: Phenolic -OH

Nitro -NO

(forms a stable 6-membered chelate ring).

- Interaction B: Amine -NH

Phenolic Oxygen or Nitro Oxygen.[1]

Impact on FTIR:

- OH Stretching: Shifts to lower wavenumbers (broadening $\sim 3200\text{--}3400\text{ cm}^{-1}$) due to IMHB. [1]
- NO₂ Stretching: Asymmetric stretch often shifts to lower frequencies due to electron withdrawal by the ring and H-bonding.[1]

Chemical Identity

Compound	2-(Methylamino)-3-nitrophenol	2-Amino-3-nitrophenol
Role	Target Product	Precursor / Impurity
Structure	Secondary Amine (-NHCH ₃)	Primary Amine (-NH ₂)
Key Difference	Symmetry reduction; Methyl group addition	symmetry (approx); NH ₂ scissoring present

Comparative Spectral Analysis

The following table contrasts the characteristic bands of the target against its primary alternatives. Data is synthesized from experimental baselines of 2-amino-3-nitrophenol and

standard N-methyl spectroscopic shifts.

Master Comparison Table

Functional Group	Mode of Vibration	Target: 2-(Methylamino)-3-nitrophenol	Precursor: 2-Amino-3-nitrophenol	Differentiation Logic
Amine (N-H)	Stretching ()	Single Band (Weak/Med)~3350–3400 cm^{-1}	Doublet (Asym/Sym)~3480 & 3360 cm^{-1}	Primary vs. Secondary Amine: The disappearance of the doublet is the primary indicator of successful methylation. [1]
Alkyl (C-H)	Stretching ()	New Bands 2850–2960 cm^{-1}	Absent(Only Ar-H >3000 cm^{-1})	The "Methyl Marker": Appearance of aliphatic C-H stretches confirms the N-Methyl group. [1]
Amine (N-H)	Bending ()	Broad/Weak~1580–1600 cm^{-1}	Strong Scissoring~1620–1640 cm^{-1}	Primary amines show a distinct scissoring mode; secondary amines do not. [1]
Nitro (NO ₂)	Asymmetric Stretch	~1530–1550 cm^{-1}	~1540–1560 cm^{-1}	Slight shift; position heavily influenced by H-bonding status. [1]
Nitro (NO ₂)	Symmetric Stretch	~1340–1360 cm^{-1}	~1350–1370 cm^{-1}	Diagnostic for Nitro group presence in both. [1]
C-N	Stretching ()	~1280–1310 cm^{-1}	~1260–1290 cm^{-1}	N-methylation typically shifts

	)			the C-N stretch to slightly higher frequencies due to hyperconjugation. [1]
Phenol (O-H)	Stretching ()	Broad, 3200–3500 cm ⁻¹	Broad, 3200–3500 cm ⁻¹	Overlaps with NH; broadness confirms H-bonding (IMHB). [1]

Critical Spectral Regions

Region 1: The High-Frequency Diagnostic (3500–3300 cm⁻¹)

- Precursor: Look for the "Rabbit Ears"—two sharp spikes representing the asymmetric and symmetric stretching of the primary -NH₂.
[1]
- Target: Look for a single band. The conversion of -NH₂ to -NHCH₃ removes one N-H bond, collapsing the doublet into a single secondary amine stretch.

Region 2: The Aliphatic Gap (3000–2800 cm⁻¹)

- Aromatic compounds typically show C-H stretches above 3000 cm⁻¹.
[1][2][3]
- Target Confirmation: The presence of peaks below 3000 cm⁻¹ (specifically ~2960 cm⁻¹ for asymmetric CH₃ and ~2870 cm⁻¹ for symmetric CH₃) definitively proves the presence of the methyl group.
[1]

Experimental Protocol (Self-Validating)

To ensure reproducible results, follow this "Senior Scientist" protocol.

Sample Preparation

Method: KBr Pellet (Preferred for resolution) vs. ATR (Acceptable for rapid ID).
[1]

- Why KBr? The high-frequency region (OH/NH) is critical. ATR crystals (Diamond/ZnSe) often have lower throughput $>3000\text{ cm}^{-1}$ and can distort peak intensities due to penetration depth dependence. KBr pellets provide superior resolution for the subtle NH doublet vs. singlet distinction.

Step-by-Step:

- Dry the Sample: Ensure the sample is free of solvent (water/methanol) which masks the OH/NH region.^[1] Vacuum dry at 40°C for 2 hours.
- Ratio: Mix 1–2 mg of sample with 200 mg of spectroscopic grade KBr.
- Grinding: Grind in an agate mortar until a fine, uniform powder is achieved (prevents Christiansen effect/scattering).
- Pressing: Press at 8–10 tons for 1–2 minutes to form a transparent pellet.

Acquisition Parameters

- Resolution: 4 cm^{-1} (Standard) or 2 cm^{-1} (High res for splitting detection).
- Scans: Minimum 32 scans (to reduce noise in the fingerprint region).
- Background: Fresh air background before every sample to remove atmospheric CO_2 (2350 cm^{-1}) and H_2O .

Validation Check (The "Reality Check")

- Check 1: Is there a broad hump $>3400\text{ cm}^{-1}$? Yes

OH group present.

- Check 2: Are there peaks at 2350 cm^{-1} ? Yes

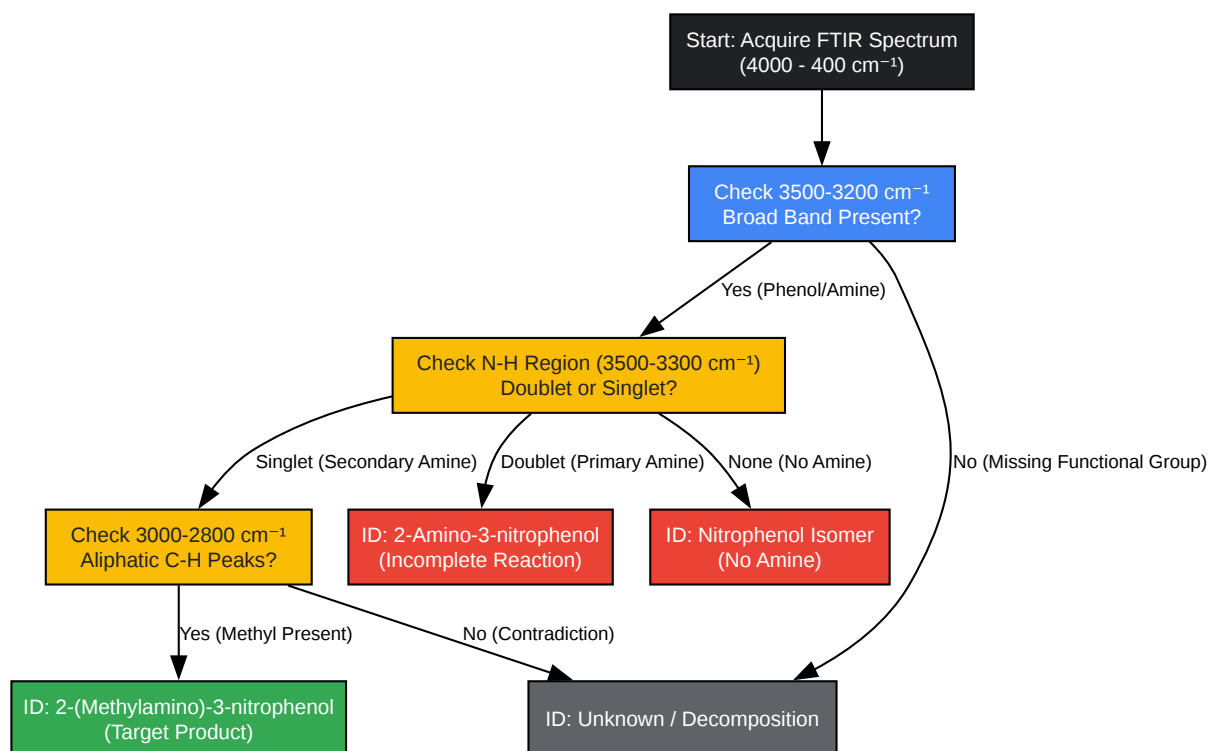
Poor background subtraction (CO_2). Reprocess.

- Check 3: Are the peaks "flat-topped"? Yes

Detector saturation. Reduce sample concentration.

Decision Workflow (Spectral ID)

The following diagram outlines the logical flow for identifying **2-(methylamino)-3-nitrophenol** against its common impurities.



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Figure 1: Spectral Decision Tree for the identification of **2-(methylamino)-3-nitrophenol**.

References

- National Institute of Standards and Technology (NIST). 2-Amino-3-nitrophenol (CAS 603-85-0) Mass & IR Spectra. NIST Chemistry WebBook. Available at: [\[Link\]](#)
- Coates, J. (2000). Interpretation of Infrared Spectra, A Practical Approach. In: Encyclopedia of Analytical Chemistry. R.A. Meyers (Ed.). Chichester: John Wiley & Sons Ltd. (Standard reference for N-Methyl and Amine shifts).

- Tanak, H., et al. (2013).[1] Crystal structure of 2-[(E)-[(2-Methyl-3-nitrophenyl)imino]methyl]-4-nitrophenol. Acta Crystallographica Section E. (Provides structural context for steric interactions in similar nitrophenol Schiff bases). Available at: [\[Link\]](#)

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- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [3. uanlch.vscht.cz](https://uanlch.vscht.cz) [uanlch.vscht.cz]
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